

2-Methoxy-6-methylisonicotinic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-6-methylisonicotinic acid

Cat. No.: B2489223

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An In-depth Technical Guide on **2-Methoxy-6-methylisonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **2-Methoxy-6-methylisonicotinic acid**, a substituted pyridine carboxylic acid. Due to the limited availability of direct experimental data for this specific isomer, this guide consolidates calculated molecular properties, proposes a plausible synthetic pathway based on established chemical principles, and contextualizes the compound in relation to its isomers. This paper aims to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this molecule.

Molecular and Physicochemical Properties

2-Methoxy-6-methylisonicotinic acid, with the IUPAC name 2-methoxy-6-methylpyridine-4-carboxylic acid, is a heterocyclic aromatic compound. It is an isomer of the more extensively documented 2-Methoxy-6-methylnicotinic acid. While specific experimental data such as melting point, boiling point, and solubility are not readily available in published literature, its core molecular properties can be accurately determined.

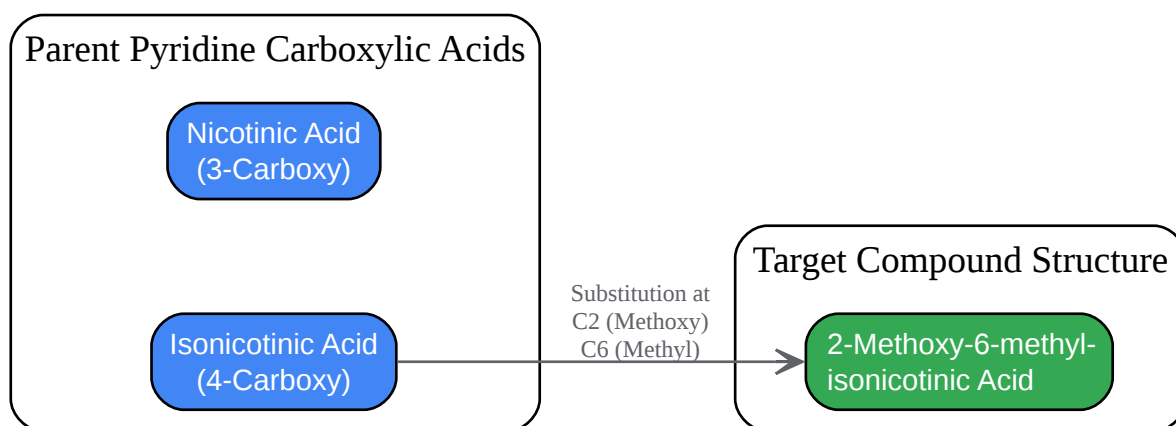
The molecular formula of the compound is $C_8H_9NO_3$, which corresponds to a molecular weight of approximately 167.16 g/mol. [1][2] This is identical to its nicotinic acid isomer, as they share the same atomic composition. A summary of key identifiers and calculated properties is presented in Table 1.

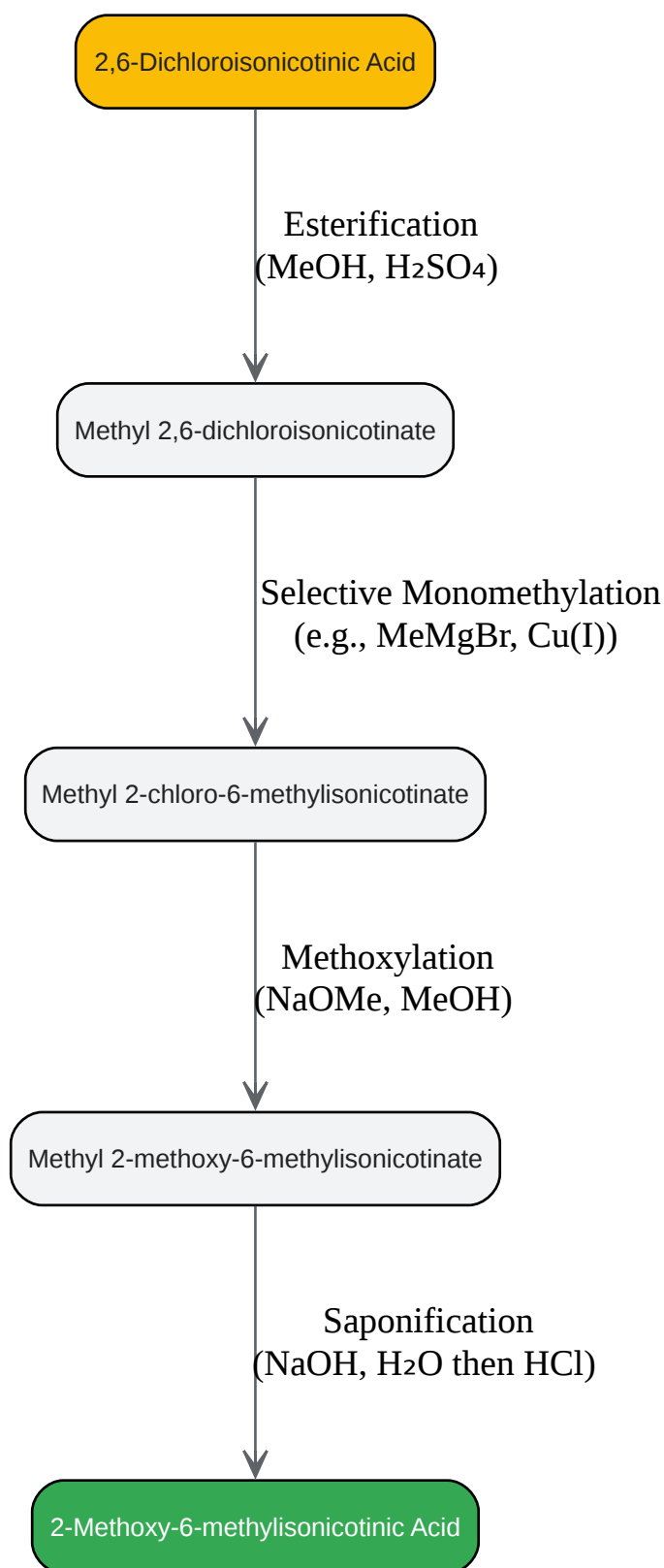
Table 1: Core Properties of **2-Methoxy-6-methylisonicotinic acid**

Property	Value	Source
IUPAC Name	2-methoxy-6-methylpyridine-4-carboxylic acid	-
Molecular Formula	$C_8H_9NO_3$	[1]
Molecular Weight	167.16 g/mol	[1]
Canonical SMILES	<chem>COC1=NC(C)=CC(C(=O)O)=C1</chem>	Calculated
InChI	InChI=1S/C8H9NO3/c1-5-3-6(8(10)11)4-7(9-5)12-2/h3-4H,1-2H3,(H,10,11)	Calculated
InChIKey	RCKYZHUPURILCS-UHFFFAOYSA-N	Calculated

Isomeric Context

The precise arrangement of functional groups on the pyridine ring defines the chemical identity and potential biological activity of a molecule. **2-Methoxy-6-methylisonicotinic acid** belongs to the pyridine carboxylic acid family. Its core structure is isonicotinic acid (pyridine-4-carboxylic acid). It is distinguished from nicotinic acid (pyridine-3-carboxylic acid) derivatives, which often have different pharmacological profiles. The diagram below illustrates the structural relationship between these parent compounds and the placement of substituents in the target molecule.





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